

A Comparative Guide to Commercial Sources of Methyl lithium Lithium Bromide Complex (MeLi·LiBr)

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Compound of Interest

Compound Name: *Methyl lithium lithium bromide*

Cat. No.: *B1362043*

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The selection of a suitable organometallic reagent is a critical factor in the success of many synthetic organic chemistry projects. **Methyl lithium lithium bromide** complex (MeLi·LiBr), a widely utilized methylating agent, is commercially available from several sources. However, variations in concentration, purity, and the nature of halide impurities can significantly impact reaction outcomes, reproducibility, and scalability. This guide provides a comparative overview of MeLi·LiBr from prominent commercial suppliers, supported by standardized analytical protocols to aid researchers in making informed decisions.

Performance and Specification Overview

The quality of MeLi·LiBr solutions is primarily determined by the concentration of the active methyl lithium, the molar ratio of lithium bromide to methyl lithium, and the presence of other impurities. Most commercial MeLi·LiBr is prepared from methyl bromide, resulting in a 1:1 complex of MeLi and LiBr, which is known to enhance the stability and solubility of the reagent in ethereal solvents. Below is a summary of typical specifications from major suppliers.

Data Presentation: Comparison of Commercial MeLi·LiBr Solutions

Parameter	Supplier A (e.g., Sigma-Aldrich)	Supplier B (e.g., Thermo Scientific, AcroSeal)	Supplier C (e.g., Strem Chemicals)
Stated Concentration	1.5 M in diethyl ether	2.2 M in diethyl ether ^{[1][2]}	1.5 M in diethyl ether ^[3]
Active MeLi Content (%)	Typically not specified on product page, requires lot-specific CoA	6.0 - 7.0% ^{[1][2]}	Not specified on product page
LiBr Content (%)	Not specified, implied 1:1 molar ratio	9.0 - 11.0% ^{[1][2]}	Not specified, implied 1:1 molar ratio
Solvent	Diethyl ether	Diethyl ether	Diethyl ether
Packaging	Sure/Seal™ bottles	AcroSeal™ bottles ^{[1][2]}	Chem-Seal™ bottles
Other Halide Impurities	May contain trace LiCl if alternative starting materials are used	Specified on a lot-to-lot basis	Generally low, but lot-dependent

Note: The data presented are based on publicly available information and may not reflect the exact specifications of a particular lot. It is always recommended to consult the Certificate of Analysis (CoA) for the specific batch being used.

Key Experimental Protocols

Accurate determination of the active methyl lithium concentration is crucial for stoichiometric control in chemical reactions. The Gilman double titration method is a widely accepted standard for this purpose.

Experimental Protocol: Determination of Active Methyl Lithium Concentration by Gilman Double Titration

Objective: To differentiate between the active methyl lithium (strong base) and other basic species such as lithium alkoxides or hydroxides (weaker bases) that may be present due to

degradation.

Materials:

- MeLi·LiBr solution to be analyzed
- Anhydrous 1,2-dibromoethane in a sealed, dry solvent
- Standardized sec-butanol solution (e.g., 0.5 M in anhydrous toluene)
- 2,2'-Bipyridyl or 1,10-phenanthroline as an indicator
- Anhydrous diethyl ether or THF
- Dry, argon-purged glassware (burette, flasks, syringes)

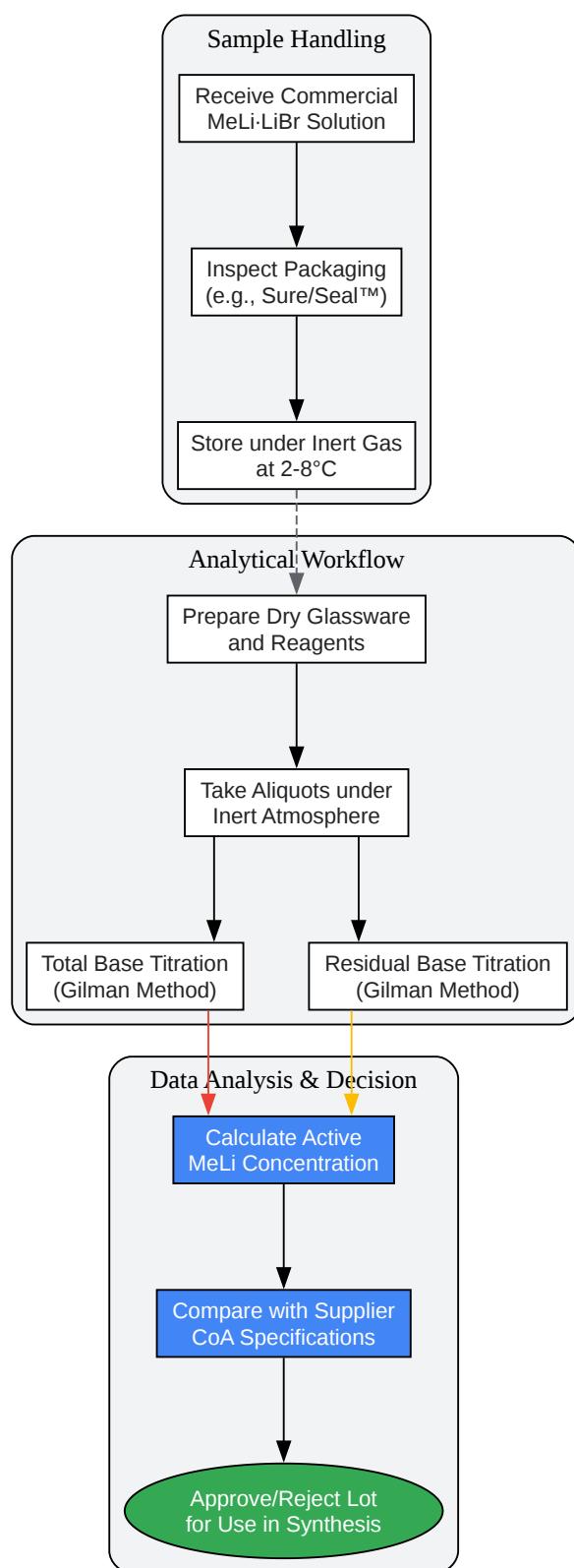
Procedure:

- Total Base Titration:
 - Under an inert atmosphere (argon or nitrogen), add a precise volume (e.g., 1.0 mL) of the MeLi·LiBr solution to a dry flask containing a magnetic stir bar and 10-15 mL of anhydrous diethyl ether.
 - Add a small amount of the indicator (e.g., 1-2 mg of 2,2'-bipyridyl) until a distinct color is observed.
 - Titrate with the standardized sec-butanol solution until the color disappears. This gives the total concentration of all basic species.
- Residual Base Titration:
 - In a separate dry flask under an inert atmosphere, add a precise volume (e.g., 1.0 mL) of the MeLi·LiBr solution to 10-15 mL of anhydrous diethyl ether.
 - Add a twofold molar excess of 1,2-dibromoethane relative to the expected MeLi concentration. The methyl lithium will react with the 1,2-dibromoethane.

- Stir the solution for 5-10 minutes.
- Add the indicator and titrate with the standardized sec-butanol solution to determine the concentration of the non-organolithium bases (residual base).
- Calculation:
 - Active MeLi Concentration = (Volume of titrant for total base) - (Volume of titrant for residual base) x Concentration of sec-butanol titrant.

Visualizing the Workflow

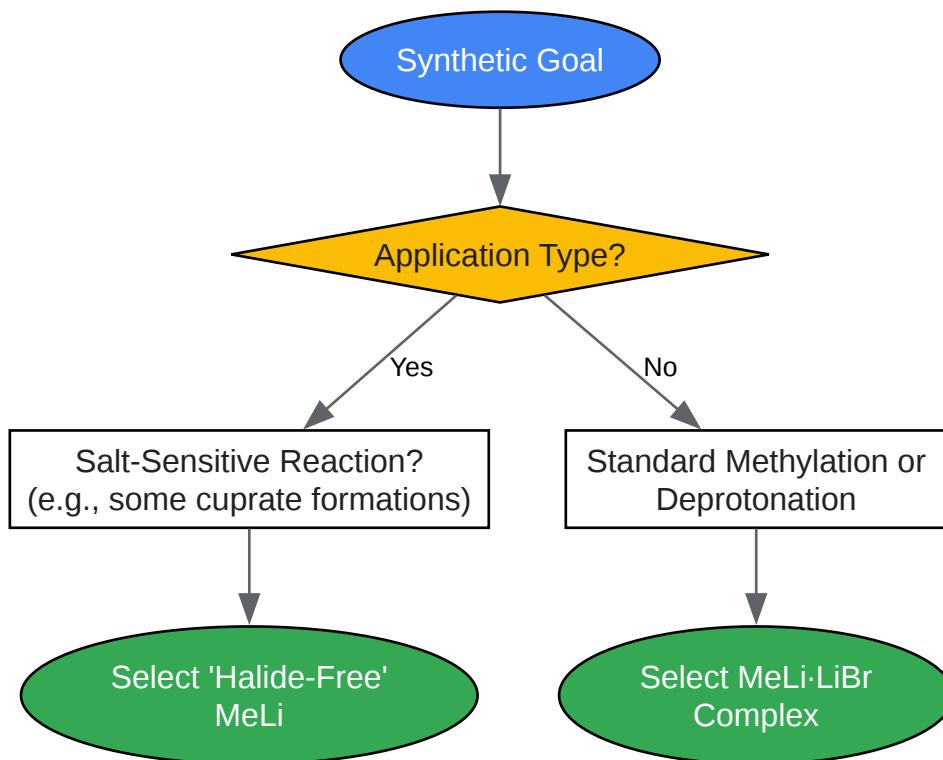
To ensure accurate and reproducible results, a standardized workflow for the analysis of incoming MeLi·LiBr reagents is essential. The following diagram illustrates a logical process from sample receipt to data analysis.



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Caption: Workflow for the quality control analysis of commercial MeLi-LiBr solutions.

The presence of lithium bromide in the MeLi·LiBr complex can influence the reactivity and aggregation state of the methyllithium. For certain applications, the presence of this salt is beneficial, while for others, a "halide-free" methyllithium (prepared from methyl chloride) might be preferred. The logical relationship for reagent selection is outlined below.



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Caption: Decision pathway for selecting between MeLi·LiBr and halide-free MeLi.

In conclusion, while multiple suppliers offer high-quality MeLi·LiBr, the specific requirements of a given chemical transformation should guide the selection process. Independent verification of the active reagent concentration is a critical step to ensure the reliability and success of synthetic endeavors.

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